

BI-1206: A Novel Anti-FcγRIIB Antibody for Cancer Immunotherapy

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Compound of Interest

Compound Name: BI-1230

Cat. No.: B1666951

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

BI-1206 is a first-in-class, high-affinity human monoclonal antibody that specifically targets the Fcγ receptor IIB (FcγRIIB or CD32b). As the sole inhibitory Fcγ receptor, FcγRIIB plays a crucial role in downregulating immune responses. In the context of cancer, its expression on tumor cells and various immune cells can lead to resistance to antibody-based therapies. BI-1206 is being developed by BioInvent International AB to counteract these inhibitory signals and thereby enhance the efficacy of existing and novel cancer immunotherapies. This technical guide provides a comprehensive overview of BI-1206, including its mechanism of action, preclinical and clinical data, and detailed experimental protocols.

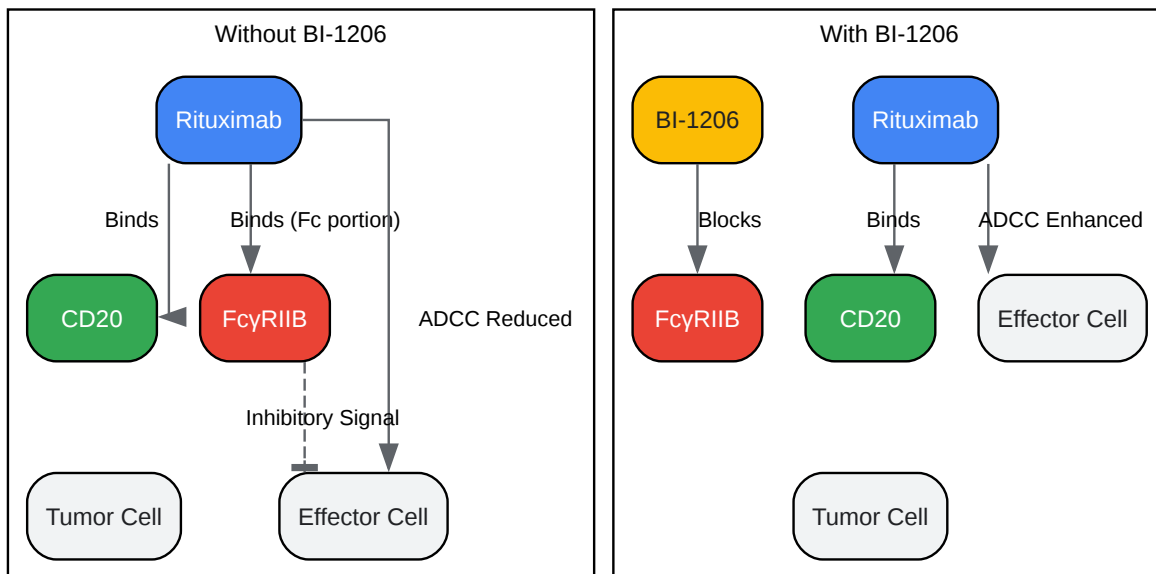
Mechanism of Action

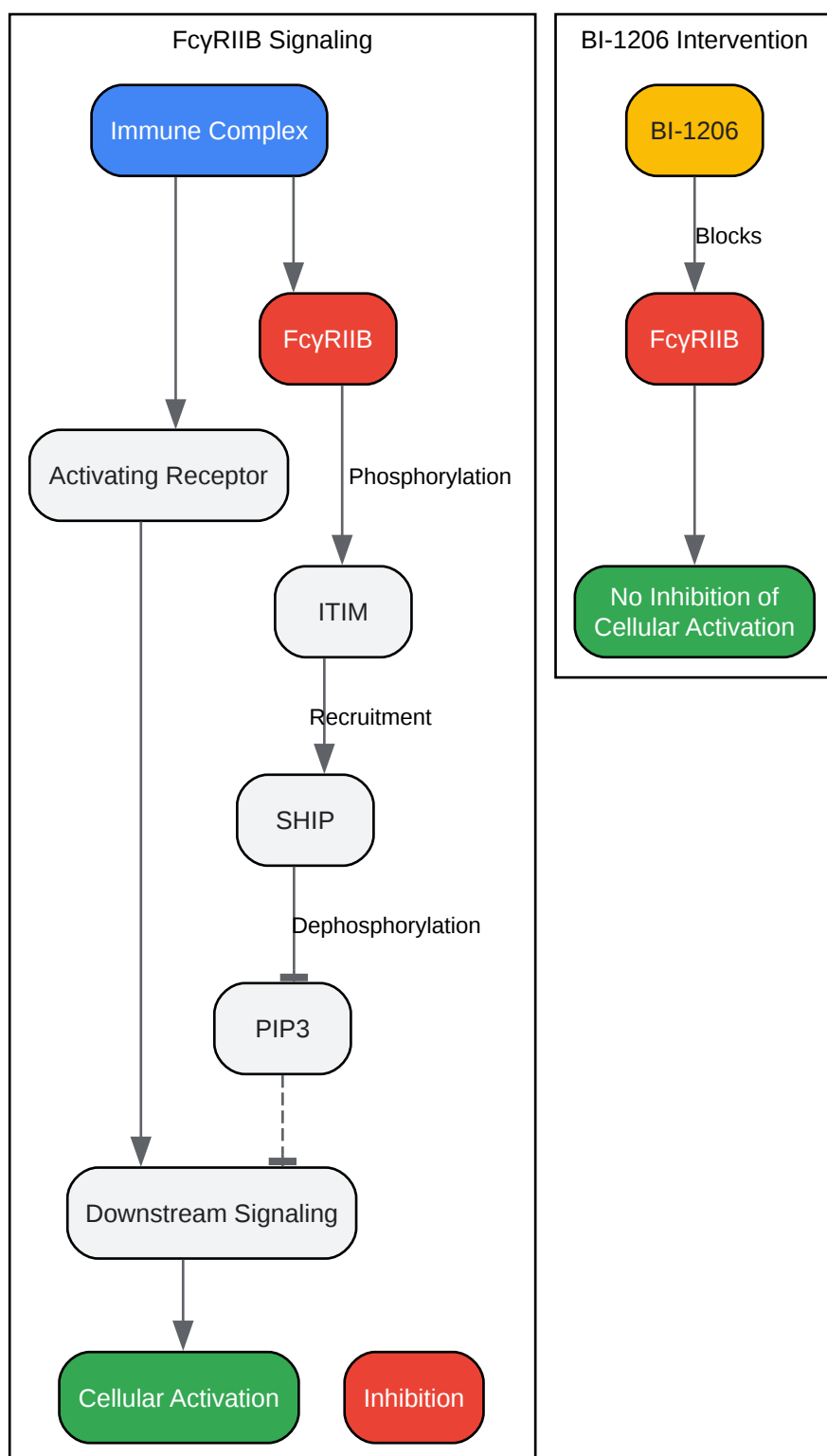
BI-1206's primary mechanism of action is the blockade of FcγRIIB. By binding to FcγRIIB, BI-1206 prevents the inhibitory signaling cascade that would otherwise dampen the anti-tumor immune response. This has two main therapeutic implications:

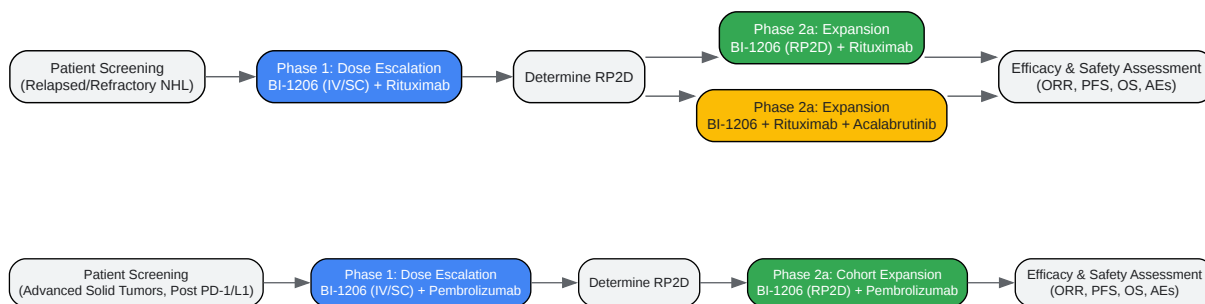
- **Enhancement of Antibody-Dependent Cell-Mediated Cytotoxicity (ADCC):** Therapeutic antibodies, such as rituximab, rely on their Fc region to engage activating Fcγ receptors on immune effector cells (e.g., NK cells, macrophages) to trigger the killing of tumor cells. FcγRIIB on these effector cells can counteract this activation. By blocking FcγRIIB, BI-1206 removes this inhibitory signal, leading to a more robust ADCC response.

- **Prevention of Therapeutic Antibody Internalization:** On malignant B cells, FcγRIIB has been shown to mediate the internalization of anti-CD20 antibodies like rituximab, effectively removing them from the cell surface and reducing their therapeutic efficacy. BI-1206 prevents this internalization, thereby increasing the density of the therapeutic antibody on the tumor cell surface and enhancing its ability to mediate effector functions.

The following diagram illustrates the proposed mechanism of action of BI-1206 in enhancing the efficacy of anti-CD20 therapy.







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